

# handling phosphoryl fluoride safety challenges

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Phosphoryl fluoride

CAS No.: 13478-20-1

Cat. No.: S1506004

Get Quote

## Phosphoryl Fluoride: Hazard Overview

The table below summarizes the key hazard information available for **phosphoryl fluoride** (CAS # 13478-20-1).

| Property                 | Details   |
|--------------------------|---|
| CAS Number               | 13478-20-1 [1] [2] [3]                                  |
| Chemical Formula         | F <sub>3</sub> OP [1] [3]                               |
| Signal Word              | No data available [2]                                   |
| Hazard Statements        | H314 (Causes severe skin burns and eye damage) [2] [3]. |
| Precautionary Statements | P261, P280, P305+P351+P338, P310 [2].                   |
| Transport Information    | UN 3308 (Liquefied gas, toxic, corrosive, n.o.s.) [2].  |

## Safe Handling & Emergency Procedures

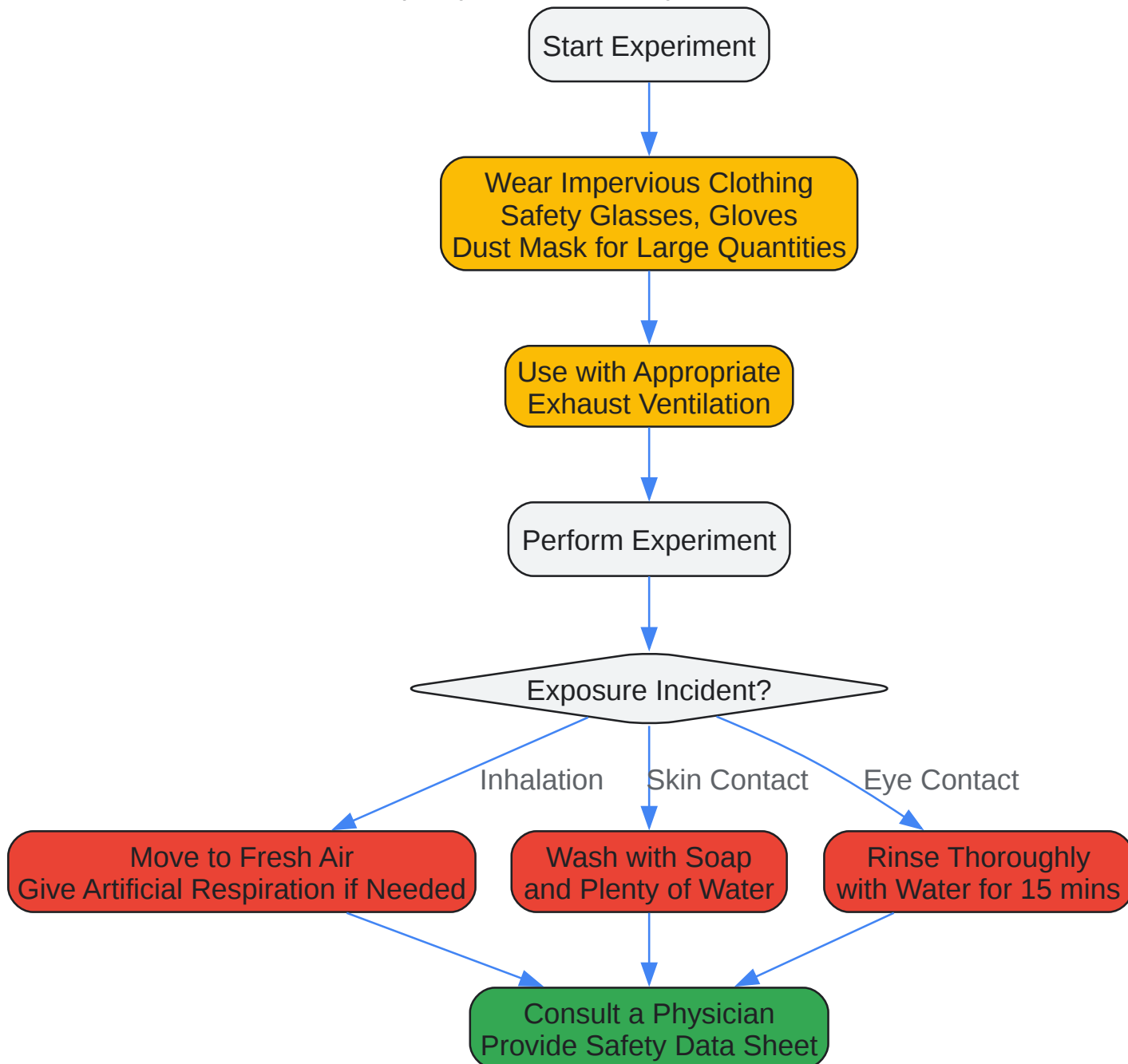
The following guidelines are compiled from general safety data for this compound.

- **Engineering Controls:** Use appropriate exhaust ventilation to avoid dust or aerosol formation [2]. Handle in accordance with good industrial hygiene and safety practice [2].
- **Personal Protective Equipment (PPE):** The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace [2].
  - **Eye/Face Protection:** Safety glasses with side-shields [2].
  - **Skin Protection:** Wear impervious clothing and gloves. Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact [2].
  - **Respiratory Protection:** Wear a dust mask when handling large quantities [2].
- **First Aid Measures [2]:**
  - **General Advice:** Consult a physician. Show the safety data sheet to the doctor.
  - **Inhalation:** If breathed in, move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
  - **Skin Contact:** Wash off with soap and plenty of water. Consult a physician.
  - **Eye Contact:** Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
  - **Ingestion:** Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

## Experimental Workflow & Emergency Response

For a visual summary of the key safety procedures when handling **phosphoryl fluoride** in a lab setting, please refer to the following workflow diagram:

## Phosphoryl Fluoride Safety Workflow



[Click to download full resolution via product page](#)

## Critical Information Gaps & Next Steps

The search results highlight significant gaps in publicly available safety information for **phosphoryl fluoride**.

- **Incomplete Hazard Data: The most critical gap is the missing GHS pictogram(s), signal word, and full hazard statements** [2]. This makes a comprehensive risk assessment difficult.
- **Missing Exposure Limits: There are no listed Occupational Exposure Limits (OELs)**, which are essential for determining required ventilation and respiratory protection levels [2].
- **Stability & Incompatibility: While the chemical is noted as stable under recommended storage conditions, data on specific incompatible materials or hazardous decomposition products is unavailable** [2].

## Recommendations for Researchers

To ensure safety in the lab, I strongly advise you to:

- **Obtain the Official SDS:** Contact a reputable chemical supplier directly to procure a complete, manufacturer-specific Safety Data Sheet.
- **Conduct a Risk Assessment:** Use the official SDS to perform a formal risk assessment before beginning any work.
- **Consult Your EHS Department:** Your institution's Environmental Health and Safety office can provide crucial guidance and may have additional internal resources or protocols.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. | CAS#:13478-20-1 | Chemsrvc Phosphoryl fluoride [chemsrc.com]
2. PHOSPHORYL FLUORIDE Safety Data Sheets(SDS) ... [lookchem.com]
3. cas#: 13478-20-1 Phosphoryl fluoride [chemicalbook.com]

To cite this document: Smolecule. [handling phosphoryl fluoride safety challenges]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1506004#handling->

phosphoryl-fluoride-safety-challenges]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)